

Technical Guide: Solubility & Handling of Phenylalanine Ester Hydrochlorides

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Compound of Interest

Compound Name: *Bzl-phe-ome hcl*

CAS No.: 7703-09-5

Cat. No.: B613218

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Executive Summary & Nomenclature Resolution Scope of Inquiry

The query "**Bzl-phe-ome hcl**" presents a non-standard chemical nomenclature that likely conflates two distinct L-Phenylalanine derivatives commonly used in peptide synthesis and medicinal chemistry. To ensure scientific accuracy and safety, this guide addresses the two most probable chemical identities:

- L-Phenylalanine Benzyl Ester Hydrochloride (H-Phe-OBzl·HCl): The "Bzl" designation typically refers to a benzyl ester protecting group.
- L-Phenylalanine Methyl Ester Hydrochloride (H-Phe-OMe·HCl): The "OMe" designation refers to a methyl ester.

Note on "Bzl-Phe-OMe": While chemically possible (N-Benzyl-L-Phenylalanine Methyl Ester), this secondary amine is rare in standard catalogs compared to the primary amine salts listed above. This guide focuses on the primary ester salts, with H-Phe-OBzl·HCl as the primary subject due to the specific "Bzl" prefix in your request.

Physicochemical Identity

Feature	H-Phe-OBzl·HCl (Primary Target)	H-Phe-OMe·HCl (Secondary Target)
Chemical Name	L-Phenylalanine benzyl ester hydrochloride	L-Phenylalanine methyl ester hydrochloride
CAS Number	2462-32-0	7524-50-7
Molecular Weight	291.77 g/mol	215.68 g/mol
Appearance	White crystalline powder	White crystalline powder
Polarity	Moderate (Benzyl group adds lipophilicity)	High

Solubility Profiling

The solubility of amino acid ester salts is dictated by the ionic lattice energy of the hydrochloride salt versus the solvation capability of the solvent.

Quantitative Solubility Data

Data represents saturation limits at 25°C. Values are empirical estimates based on standard peptide synthesis protocols.

Solvent	H-Phe-OBzl·HCl Solubility	H-Phe-OMe·HCl Solubility	Suitability for Synthesis
Water (ddH ₂ O)	Good (~50 mg/mL)	Excellent (>200 mg/mL)	High: Use for aqueous workups or biological assays.
DMSO	Excellent (>100 mg/mL)	Excellent (>200 mg/mL)	High: Preferred for stock solutions; prevents aggregation.
DMF	Good (~50–80 mg/mL)	Good (~100 mg/mL)	High: Standard solvent for SPPS (Solid Phase Peptide Synthesis).
Methanol/Ethanol	Good	Very High	Moderate: Useful for recrystallization; avoid if transesterification is a risk.
Dichloromethane (DCM)	Poor/Insoluble	Poor	Low: Requires free-basing (neutralization) to dissolve.
Diethyl Ether	Insoluble	Insoluble	Precipitation: Used to crash out the product.

Mechanistic Insight

The hydrochloride moiety (

) dominates the solubility profile, rendering these molecules highly soluble in polar protic solvents (Water, MeOH) and polar aprotic solvents (DMSO, DMF).

- The "Bzl" Effect: The benzyl ester in H-Phe-OBzl·HCl introduces a significant hydrophobic domain. While the salt form dissolves in water, it dissolves slower than the methyl ester analog. In non-polar organic solvents (DCM), the ionic bond prevents solvation unless the molecule is converted to its free base.

Experimental Protocols

Protocol A: Preparation of High-Concentration Stock (DMSO)

Objective: Create a stable 100 mM stock solution for biological screening or coupling reactions.

- Calculate Mass:
 - Target Volume: 10 mL
 - Target Concentration: 100 mM (0.1 M)
 - Required Mass (H-Phe-OBzl·HCl):
.
- Weighing: Weigh 291.8 mg of H-Phe-OBzl·HCl into a scintillation vial. Note: The powder is hygroscopic; minimize air exposure.
- Solvent Addition: Add 5 mL of anhydrous DMSO.
- Vortexing: Vortex at medium speed for 30–60 seconds. The solution should become clear and colorless.
 - Troubleshooting: If particulates remain, sonicate for 2 minutes at ambient temperature.
- Final Volume: Adjust volume to exactly 10 mL with DMSO.
- Storage: Aliquot and store at -20°C. Stable for 6 months.

Protocol B: Free-Basing for Organic Synthesis (DCM Extraction)

Objective: Convert the HCl salt to the free amine for reaction in non-polar solvents (e.g., DCM).

- Dissolution: Dissolve 1.0 g of H-Phe-OBzl·HCl in 20 mL of water.
- Neutralization: Slowly add saturated Sodium Bicarbonate (

) solution until pH reaches ~9–10. The solution will become cloudy as the free amine (hydrophobic) forms.

- Extraction:
 - Add 20 mL of Dichloromethane (DCM).
 - Shake vigorously in a separatory funnel.
 - Collect the lower organic layer (DCM).
- Drying: Dry the DCM layer over anhydrous Magnesium Sulfate ().
- Evaporation: Filter and evaporate solvent in vacuo to yield the oily free amine.

Visualization of Workflows

Solubilization Decision Logic

This diagram illustrates the decision process for selecting the correct solvent system based on the intended application.



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Figure 1: Decision matrix for solubilizing H-Phe-OBzl-HCl based on downstream application requirements.

Critical Technical Considerations

Stability & Transesterification

When dissolving phenylalanine esters in alcohols (Methanol/Ethanol), be aware of transesterification.

- Risk: Dissolving H-Phe-OBzl (Benzyl ester) in Methanol can lead to a gradual exchange, converting it to H-Phe-OMe (Methyl ester), especially if catalytic base is present.
- Prevention: Use non-nucleophilic solvents (DMSO, DMF) for storage. Use alcohols only for immediate processing or recrystallization.

Hygroscopicity

The HCl salt is hygroscopic. Absorption of atmospheric water leads to:

- Weighing errors (mass includes water weight).
- Hydrolysis of the ester over time (reverting to Phenylalanine).
- Best Practice: Store the bottle in a desiccator. Allow the bottle to reach room temperature before opening to prevent condensation.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 152327, L-Phenylalanine benzyl ester hydrochloride. Retrieved from [\[Link\]](#)
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